Solanidine hydrochloride certified reference material (CRM) purity standards

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Compound of Interest

Compound Name:	*Solanidine hydrochloride*
CAS No.:	*5189-62-8*
Cat. No.:	*B12711672*

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The Metrological Imperative of Solanidine Standards

Solanidine, a steroidal alkaloid aglycone derived from Solanaceae species, has evolved from a traditional target of agricultural food safety[1] into a highly sensitive, minimally invasive dietary biomarker for in vivo CYP2D6 phenotyping[2]. The accurate quantification of solanidine and its primary metabolites—such as 4-OH-solanidine and 3,4-seco-solanidine-3,4-dioic acid (SSDA)—requires absolute analytical precision to prevent misclassification of patient metabolic phenotypes[3][4].

In high-stakes pharmacokinetic and clinical research, relying on non-certified working standards introduces systemic bias due to uncharacterized water content, residual solvents, or counter-ion variations. A **Solanidine hydrochloride** Certified Reference Material (CRM) manufactured under ISO 17034 guidelines eliminates these variables. It provides a definitive mass fraction assigned via quantitative NMR (qNMR) and orthogonally verified by Liquid Chromatography-Mass Spectrometry (LC-MS/MS) and Charged Aerosol Detection (HPLC-CAD)[5], ensuring unbroken metrological traceability to the International System of Units (SI).

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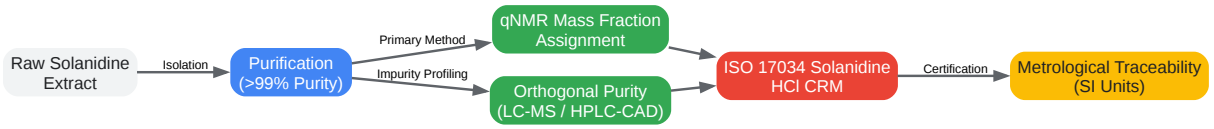

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Fig 1. Metrological traceability and orthogonal validation workflow for Solanidine HCl CRM.

Physicochemical Superiority: Hydrochloride Salt vs. Free Base

The selection of the hydrochloride (HCl) salt form over the free base is a deliberate physicochemical optimization. Solanidine free base exhibits poor aqueous solubility, which frequently leads to analyte precipitation during the highly aqueous initial conditions of reversed-phase liquid chromatography (RPLC) gradients. The HCl salt protonates the tertiary amine of the solanidane skeleton, dramatically increasing solubility in polar protic solvents and aqueous extraction buffers. This fundamental shift ensures complete dissolution during stock solution preparation and prevents carryover or peak tailing within the LC system.

Table 1: Comparative Specifications of Solanidine Standards

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Parameter	Solanidine HCl CRM (ISO 17034)	Solanidine Free Base (Working Standard)	Analytical Impact
Purity Assignment	qNMR (Primary Ratio Method)	HPLC-UV Area % (Relative)	CRM accounts for UV-transparent impurities (e.g., water, inorganic salts), preventing overestimation of concentration.
Traceability	SI-traceable via NIST/BIPM	Uncertified / Lot-dependent	CRM enables inter-laboratory reproducibility and regulatory compliance.
Solubility	High in polar/aqueous solvents	Poor in aqueous conditions	HCl salt prevents gradient-induced precipitation and improves recovery.
Stability	Certified shelf-life with uncertainty	Empirical / Unverified	CRM provides a statistically derived uncertainty budget for quantitative rigor.

Self-Validating Analytical Framework: LC-MS/MS Protocol

To guarantee trustworthiness, the following protocol for quantifying solanidine in human plasma utilizes a self-validating design. It incorporates stable isotope-labeled internal standards (IS) to correct for matrix-induced ion suppression and utilizes a standard addition curve built from the Solanidine HCl CRM to ensure absolute quantitation[2][6].

Step-by-Step Methodology

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1. System Suitability Testing (SST) - The Validation Gate Before processing samples, inject a matrix blank, a Lower Limit of Quantification (LLOQ) standard (0.01 ng/mL), and an Upper Limit of Quantification (ULOQ) standard.

- Causality: This proves the system is free of carryover (blank signal < 20% of LLOQ) and confirms detector sensitivity (S/N > 10 at LLOQ) before precious biological samples are consumed[2].

2. Matrix Preparation & Spiking Aliquot 50 µL of human plasma into a microcentrifuge tube. Spike with 10 µL of the internal standard (e.g., Isotope-labeled TUDCA-D5 or Dextromethorphan-d3)[2][3].

- Causality: Adding the IS at the very beginning of the workflow ensures that any volumetric losses during subsequent extraction steps are mathematically normalized, making the protocol self-correcting.

3. Protein Precipitation Add 200 µL of ice-cold LC-MS grade methanol to the sample. Vortex vigorously for 10 seconds[3][6].

- Causality: Methanol rapidly denatures plasma proteins (such as albumin), disrupting non-covalent hydrophobic binding between the proteins and the lipophilic steroidal backbone of solanidine, ensuring total analyte release.

4. Phase Separation Centrifuge the samples at 17,000 × g for 20 minutes at 4°C[6].

- Causality: High-speed centrifugation at low temperatures compacts the denatured protein pellet tightly, preventing particulates from being aspirated and subsequently clogging the UHPLC column frit.

5. Ionization Enhancement (Supernatant Dilution) Transfer 100 µL of the supernatant to an LC vial and dilute 1:1 with 0.2% (v/v) formic acid in water[6].

- Causality: Diluting the high-organic supernatant with aqueous formic acid serves two purposes: it matches the sample solvent strength to the initial aqueous LC gradient (preventing peak distortion), and it lowers the pH below the pKa of solanidine’s tertiary amine. This ensures complete protonation to the [M+H]+ state for maximum Electrospray Ionization (ESI+) efficiency.

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6. UHPLC-MS/MS Analysis Inject onto a C18 analytical column (e.g., 2.1 × 75 mm, 2.6 µm) using a gradient of 0.1% formic acid (Mobile Phase A) and acetonitrile (Mobile Phase B)[2]. Monitor the specific Multiple Reaction Monitoring (MRM) transition of m/z 398.3 → 98.1[3].

- Causality: The m/z 98.1 product ion corresponds to the highly stable bicyclic nitrogen-containing fragment of the solanidane skeleton. Monitoring this specific fragmentation pathway provides near-absolute specificity, filtering out endogenous steroidal background noise[3].

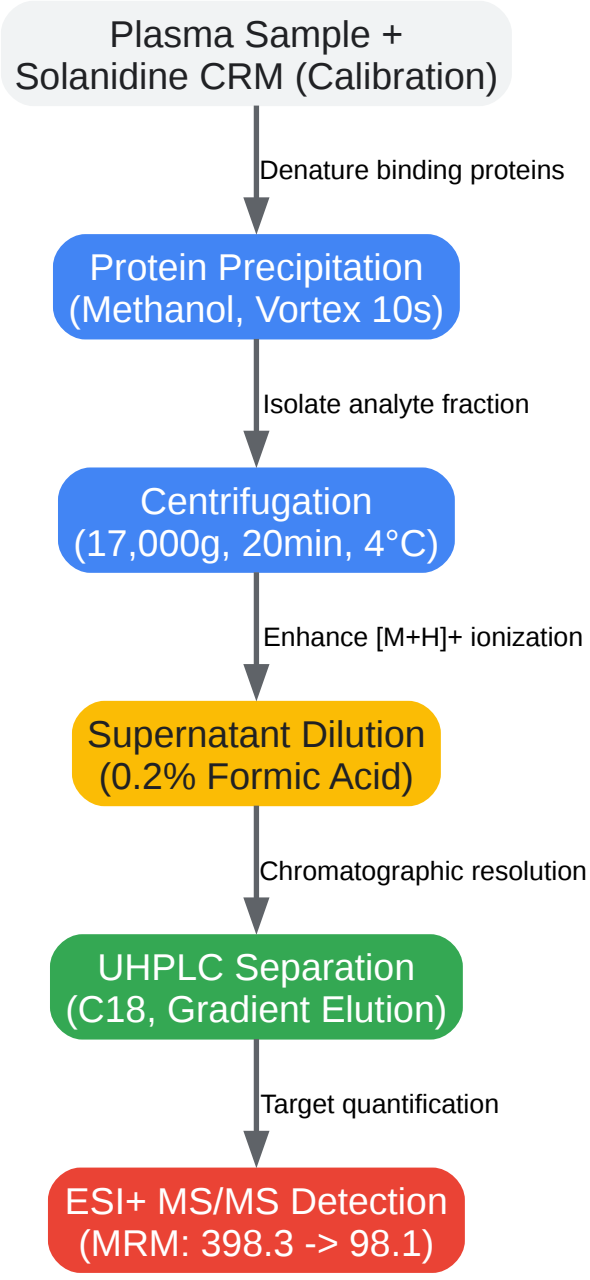

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Fig 2. Self-validating sample preparation and LC-MS/MS workflow for Solanidine quantification.

Quantitative Benchmarks

When utilizing a Solanidine HCl CRM within the optimized LC-MS/MS framework described above, laboratories can expect to achieve the following rigorous validation benchmarks, confirming the method's suitability for both clinical phenotyping and trace-level food safety analysis.

Table 2: LC-MS/MS Validation Benchmarks for Solanidine HCl CRM

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Validation Parameter	Benchmark Value	Clinical / Analytical Significance
Lower Limit of Quantification (LLOQ)	0.01 ng/mL[2]	Enables detection of trace solanidine in CYP2D6 ultrarapid metabolizers (gUM) who rapidly clear the parent compound[2].
Linearity (r2)	> 0.995[2]	Ensures accurate quantification across a wide dynamic range (0.01 to 25 ng/mL) without detector saturation bias[2].
Intra-day Precision (CV%)	< 10% at LLOQ[2]	Guarantees that intra-individual variability measurements (e.g., over a 24-hour phenotyping study) are physiological, not analytical artifacts[6].
Matrix Recovery	82% – 106%[1]	Confirms that the methanol precipitation step effectively releases solanidine from complex biological matrices without significant losses[1].

References

- Liquid Chromatography Mass Spectrometry Quantification of α-solanine, α-chaconine, and Solanidine in Potato Protein Isolates - PMC. nih.gov. Available at:[Link]
- Solanidine is a sensitive and specific dietary biomarker for CYP2D6 activity - PMC. nih.gov. Available at:[Link]
- Solanidine-derived CYP2D6 phenotyping elucidates phenoconversion in multimedicated geriatric patients. d-nb.info. Available at:[Link]

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- Nutrimetric Validation of Solanidine as Dietary-Derived CYP2D6 Activity Marker In Vivo. d-nb.info. Available at:[Link]
- Solanidine-derived CYP2D6 phenotyping elucidates... : British Journal of Clinical Pharmacology - Ovid. ovid.com. Available at:[Link]
- Isolation and Identification of 3,4-Seco-Solanidine-3,4-dioic Acid as a Urinary Biomarker of CYP2D6 Activity - PMC. nih.gov. Available at:[Link]

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Sources

- 1. Liquid Chromatography Mass Spectrometry Quantification of α-solanine, α-chaconine, and Solanidine in Potato Protein Isolates - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Solanidine is a sensitive and specific dietary biomarker for CYP2D6 activity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. d-nb.info [d-nb.info]
- 4. Isolation and Identification of 3,4-Seco-Solanidine-3,4-dioic Acid as a Urinary Biomarker of CYP2D6 Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ovid.com [ovid.com]
- 6. d-nb.info [d-nb.info]
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